

Advanced Formulation Strategies for Benzamide Insecticides: SC and EC Protocols

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Compound of Interest

Compound Name: *N*-(2-chloro-4-methylphenyl)-2-fluorobenzamide

CAS No.: 303092-21-9

Cat. No.: B11980774

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Abstract This technical guide details the formulation, processing, and characterization of benzamide derivative insecticides (e.g., chlorantraniliprole, broflanilide) for agricultural applications. Focusing on the physicochemical challenges of high-melting-point, poorly water-soluble actives, this document provides validated protocols for Suspension Concentrates (SC) and Emulsifiable Concentrates (EC). It includes critical process parameters (CPPs) for bead milling, surfactant selection logic based on HLB values, and standardized CIPAC quality control methods.

Introduction & Physicochemical Profiling[1]

Benzamide and diamide insecticides (Group 28 Ryanodine Receptor Modulators and Group 30 GABA-gated Cl⁻ channel allosteric modulators) represent a cornerstone of modern pest management. However, their efficacy is often limited by delivery rather than intrinsic potency.

The Formulation Challenge

Most benzamide derivatives exhibit "brick dust" properties:

- High Melting Point: $>170^{\circ}\text{C}$ (often $>200^{\circ}\text{C}$), making melt-emulsification impossible.
- High Lipophilicity (LogP): >2.5 , requiring significant surfactant loads for wetting.
- Low Water Solubility: Often $<1\text{ mg/L}$, necessitating particle size reduction to increase the dissolution rate (Noyes-Whitney equation) for bioavailability.

Table 1: Representative Physicochemical Profile (Chlorantraniliprole Model)

Property	Value	Formulation Implication
Molecular Weight	~483 g/mol	Large molecule, slow diffusion.
Melting Point	200–210°C	Precludes hot-melt extrusion; requires wet grinding (SC).
Water Solubility	1.02 mg/L (20°C)	Rate-limiting step for foliar uptake.
Log P (Oct/Water)	~2.86	Moderate lipophilicity; requires HLB 10–13 surfactants.

| Hydrolysis Stability | Stable at pH 5–7 | Compatible with aqueous SCs; avoid highly alkaline tank mixes. |

Protocol 1: High-Load Suspension Concentrate (500 SC)

The Suspension Concentrate (SC) is the industry standard for benzamides due to its safety profile (solvent-free) and high loading capacity. The core objective is to reduce particle size (

) to prevent nozzle clogging and enhance biological coverage.

Formulation Recipe (500 g/L Target)

Note: Percentages are w/w. Adjust water to balance.

Component Function	Chemical Class	% w/w	Rationale
Active Ingredient	Benzamide Derivative	42.0%	Targets ~500 g/L (assuming density ~1.19).
Wetting Agent	Polymeric surfactant (e.g., EO/PO block copolymer)	3.0%	Lowers surface tension for rapid wetting of hydrophobic powder.
Dispersant	Polycarboxylate or Naphthalene sulfonate condensate	4.0%	Provides steric/electrostatic repulsion to prevent flocculation.
Antifreeze	Propylene Glycol	5.0%	Prevents freezing during storage (CIPAC MT 39.3).
Defoamer	Polydimethylsiloxane emulsion	0.2%	Prevents cavitation during high-shear milling.
Rheology Modifier	Xanthan Gum (2% soln)	0.2% (dry basis)	Shear-thinning yield stress prevents sedimentation.
Biocide	Isothiazolinone (BIT/MIT)	0.1%	Prevents microbial degradation of Xanthan gum.
Diluent	Deionized Water	q.s. to 100%	Continuous phase.

Manufacturing Workflow

The process relies on "Top-Down" particle engineering via wet bead milling.

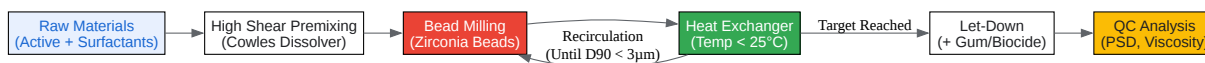
Step-by-Step Protocol:

- Pre-dispersion (Slurry Prep):
 - Dissolve wetting agents, dispersants, and antifoam in water under low shear.
 - Slowly add the technical grade benzamide powder while increasing agitation (Cowles dissolver at 1000 rpm).
 - Checkpoint: Ensure no dry agglomerates remain. Slurry viscosity should be <500 cP.

- Wet Grinding (Bead Milling):
 - Pump slurry into a horizontal bead mill (e.g., Dyno-Mill) loaded with 0.8–1.0 mm Yttria-Stabilized Zirconia (YTZ) beads (75-80% chamber fill).
 - Pass 1: High flow rate to break large chunks ().
 - Pass 2-3: Recirculate or use finer beads (0.5 mm) to achieve target and .
 - Temperature Control: Maintain jacket temperature <25°C. High temps cause crystal growth (Ostwald ripening).

- Let-Down & Stabilization:
 - Transfer milled base to a blending vessel.
 - Add Propylene Glycol and Biocide.
 - Critical Step: Slowly add hydrated Xanthan Gum gel while stirring. Adjust viscosity to 800–1200 cP (Brookfield, Spindle 2, 20 rpm).

Process Visualization



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Caption: Workflow for Suspension Concentrate (SC) production emphasizing the recirculation loop for particle size reduction.

Protocol 2: Emulsifiable Concentrate (EC)

For assays requiring rapid biological knockdown, an EC formulation is preferred as the solvent aids cuticular penetration. However, finding solvents for benzamides is difficult.

Solvent Selection Strategy

Benzamides have poor solubility in standard aromatics (e.g., Aromatic 200).

- Primary Solvent: Benzyl Acetate or N,N-Dimethylamides (fatty acid amides) are required for high solvency.
- Co-solvent: DMSO or Acetophenone may be needed to prevent crystallization upon cold storage.

Formulation Recipe (100 g/L Target)

Component	Function	% w/w
Benzamide Active	Active Ingredient	10.0%
Benzyl Acetate	Primary Solvent	40.0%
Fatty Acid Dimethylamide	Co-solvent / Penetrant	35.0%
Ca-Dodecylbenzene Sulfonate	Anionic Emulsifier	5.0%
Tristyrylphenol Ethoxylate (16 EO)	Non-ionic Emulsifier	10.0%

Preparation Protocol

- Dissolution: Charge solvents into a vessel. Add active ingredient and stir at 40°C until completely dissolved (clear solution).
- Emulsifier Addition: Add the anionic and non-ionic surfactants. Stir for 30 mins.
- Filtration: Filter through a 1
cartridge to remove any insoluble impurities.
- Emulsion Test: Add 1 mL of EC to 100 mL water (CIPAC MT 36.3). Invert 10 times.
 - Pass Criteria: Spontaneous "bloom" (milky white cloud), no oil separation after 2 hours.

Analytical Characterization & Quality Control

Trustworthiness in data relies on standardized testing. Use these CIPAC methods to validate your formulation.

Table 2: Critical Quality Attributes (CQAs)

Test Parameter	Method	Acceptance Criteria	Scientific Rationale
Particle Size (SC)	CIPAC MT 187 (Laser Diffraction)	,	Large particles clog nozzles and reduce leaf coverage.
Suspensibility	CIPAC MT 184	> 90% after 30 min	Ensures homogenous dosing during spraying.
Pourability	CIPAC MT 148	Residue < 5%	Ensures user can empty the container.
pH	CIPAC MT 75.3	5.0 – 8.0	Extreme pH triggers chemical degradation.
Wet Sieve Test	CIPAC MT 185	< 0.1% retained on 75	Detects agglomerates that block filters.
Persistent Foam	CIPAC MT 47.2	< 60 mL after 1 min	Excessive foam causes tank overflow and pump cavitation.
Accelerated Storage	CIPAC MT 46.3	Stable after 2 wks @ 54°C	Simulates 2-year shelf life; check for crystal growth.

Troubleshooting Logic

- Issue: Sedimentation in SC.
 - Cause: Viscosity too low or particles too large.
 - Fix: Increase Xanthan gum or extend milling time.
- Issue: Crystal Growth (Ostwald Ripening).
 - Cause: Solubility fluctuation due to temp or poor dispersant choice.

- Fix: Switch to a polymeric dispersant (e.g., comb polymer) that anchors better to the crystal surface.

Biological Assay Preparation (Dilution)

For in vitro or greenhouse assays, accurate dilution is critical.

Protocol for 100 ppm Test Solution:

- Calculate: To make 1 Liter of 100 ppm broth from a 500 g/L (50% w/v) SC.
- Pipetting: SCs are viscous. Use a positive displacement pipette or weigh the aliquot ().
- Mixing: Predilute the 0.2 mL SC in 10 mL water (slurry) before adding to the final 1 L volume to ensure dispersion.

References

- Collaborative International Pesticides Analytical Council (CIPAC). CIPAC Methods for the analysis of technical and formulated pesticides. [1][2][3] (Methods MT 36.3, MT 46.3, MT 148, MT 184, MT 187). Available at: [\[Link\]](#)
- Food and Agriculture Organization (FAO). Manual on development and use of FAO and WHO specifications for pesticides. (2022 Revision). Available at: [\[Link\]](#)
- Lahm, G. P., et al. "Insecticidal anthranilic diamides: A new class of potent ryanodine receptor activators." [4] *Bioorganic & Medicinal Chemistry Letters*, 15(22), 4898-4906. (Foundational chemistry of chlorantraniliprole).
- Knowles, A. New Developments in Crop Protection Product Formulation. Agrow Reports, Informa UK Ltd. (Industry standard for surfactant selection).
- Croda Agriculture. Suspension Concentrate (SC) Formulation Guide. Available at: [\[Link\]](#)

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Sources

- [1. CIPAC-Methods \[laus.group\]](#)
- [2. Generation of storage stability data for agricultural chemical products | Australian Pesticides and Veterinary Medicines Authority \[apvma.gov.au\]](#)
- [3. labtec.net.nz \[labtec.net.nz\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
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